

Technical Support Center: D-Fructose-6-13C,6,6-d2 Handling Guide

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Compound of Interest

Compound Name: *D-Fructose-6-13C,d2*

Cat. No.: *B1161164*

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Product: D-Fructose-6-13C,6,6-d2 (Stable Isotope Labeled Standard) CAS: N/A (Specific isotopolog) | Parent CAS: 57-48-7 Support Level: Tier 3 (Senior Application Scientist)

Core Technical Overview

What is this compound? This is a triple-labeled fructose isotopolog. Carbon-6 is replaced with Carbon-13 (

), and the two protons attached to Carbon-6 are replaced with Deuterium (

or

).

Why is it used? It is a critical tracer for Metabolic Flux Analysis (MFA).

- Glycolysis Tracking: The C6 position of fructose becomes the C3 position of triose phosphates (DHAP/GAP).
- Pentose Phosphate Pathway (PPP) Delineation: The retention or loss of the deuterium labels helps distinguish between glycolytic flux and oxidative PPP flux, as specific

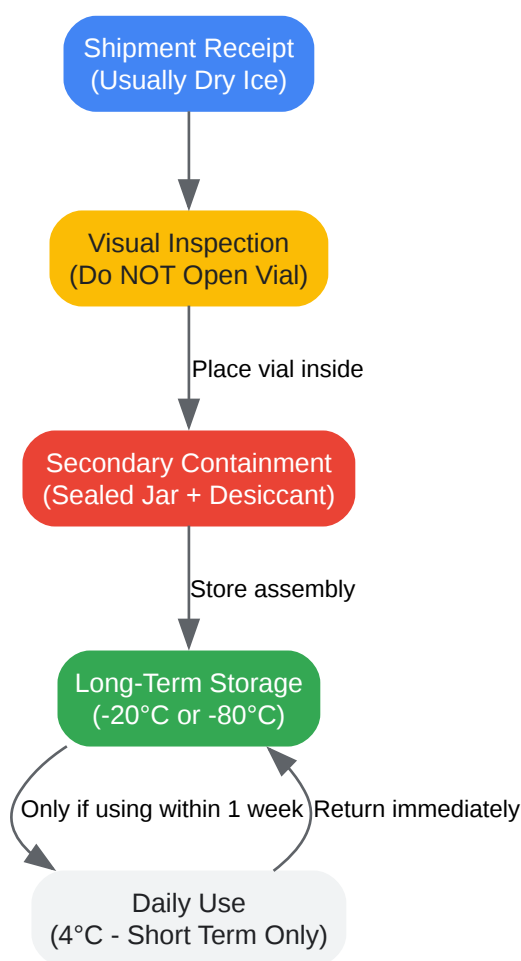
isomerase/dehydrogenase steps involve proton transfer at these positions.

Storage & Stability Protocols (The "Before" Phase)

The Enemy: Water.[1] D-Fructose is significantly more hygroscopic than Glucose or Sucrose. Its glass transition temperature (

) is low (~15°C). If it absorbs moisture, it transitions from a crystalline powder to a sticky "rubber," leading to hydrolysis, microbial degradation, and weighing errors.

Best Practice Storage Workflow



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Figure 1: The "Double-Barrier" storage method is required to prevent moisture ingress during freezer cycling.

Protocol 1: The "Double-Barrier" Storage Method

- Primary Container: Keep the manufacturer's vial tightly sealed. Parafilm the cap only if the seal is intact.
- Secondary Container: Place the vial inside a screw-top jar or Falcon tube containing a sachet of activated silica gel or Drierite™.
- Temperature: Store at -20°C.
 - Why? Chemical stability is high, but low temperature inhibits microbial growth if any moisture is present.

Solubilization & Handling (The "During" Phase)

Critical Rule: Never open a cold vial.

Protocol 2: The "Equilibration" Weighing Technique

Fructose is a "water magnet." Opening a -20°C vial in a 25°C room causes immediate condensation on the powder.

- Remove the secondary container from the freezer.
- Wait 30–45 minutes until the container reaches room temperature.
- Open the secondary container, then the vial.
- Weigh rapidly using an anti-static gun if available (dry sugars are static-prone).
- Re-seal and return to freezer immediately.

Protocol 3: Sterilization (The "No-Heat" Rule)

NEVER Autoclave Fructose. Autoclaving causes caramelization and degradation (Maillard reaction) even in the absence of amines, altering the isotopic enrichment profile.

Method	Status	Technical Rationale
Autoclave (121°C)	🚫 FORBIDDEN	Causes thermal degradation, caramelization, and hydrolysis.
Filter (0.22 µm)	✅ REQUIRED	Removes bacteria without thermal stress. Use PVDF or PES membranes.
UV Irradiation	⚠️ CAUTION	Can generate free radicals that attack the sugar backbone.

Troubleshooting Experimental Artifacts

Issue A: "My NMR signals are splitting or look wrong."

Diagnosis: Mutarotation Equilibrium. Crystalline fructose is nearly 100%

-pyranose. Upon dissolution in water (

), it slowly equilibrates into 5 tautomers.

- The Artifact: If you run NMR immediately after dissolving, you see mostly

-pyranose. If you run it 2 hours later, you see a complex mix (

-pyranose,

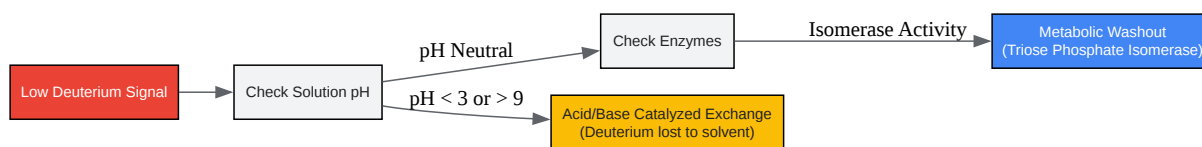
-furanose,

-furanose, etc.).

- The Fix: Allow the solution to equilibrate at room temperature for 3–4 hours before acquiring quantitative NMR spectra [1].

Issue B: "Loss of Deuterium Signal in MS."

Diagnosis: Proton Exchange vs. Metabolic Washout.



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Figure 2: Decision tree for diagnosing signal loss.

- **Chemical Exchange:** The deuterium on C6 is non-exchangeable under neutral conditions. However, extreme pH can facilitate exchange. Ensure your buffer is pH 6.5–7.5.
- **Biological Exchange:** In biological systems, Triose Phosphate Isomerase (TPI) can lead to label washout if the flux equilibrates heavily between DHAP and GAP. This is a biological finding, not a chemical defect.

Frequently Asked Questions (FAQ)

Q: Can I store the stock solution at 4°C? A: Only for less than 48 hours. Fructose is a prime carbon source for bacteria. Even at 4°C, non-sterile solutions will bloom. For long-term storage, aliquot the solution and freeze at -80°C.

Q: I see a yellow tint after dissolving. Is it ruined? A: Likely yes. Yellowing indicates degradation (formation of furfural derivatives). This usually happens if the water was too hot or the pH was alkaline. Do not use for MS quantitation.

Q: How do I calculate the exact concentration if it's hygroscopic? A: Do not rely on the solid weight alone if the vial has been opened previously.

- **Best Practice:** Dissolve the approximate mass, then use a refractive index detector (RID) or a distinct internal standard (e.g., DSS for NMR) to quantify the actual fructose concentration in solution before adding it to your cells.

Q: Does the "d2" label affect cell uptake? A: Negligibly. While Kinetic Isotope Effects (KIE) exist, they are generally minimal for transport (GLUT transporters). However, KIE can be

significant in enzymatic steps (e.g., dehydrogenase reactions) if the deuterium is at the reaction center.

References

- Vertex AI Search. (2025). Observation of the keto tautomer of D-fructose in D2O using ^1H NMR spectroscopy. PubMed Central. [[Link](#)]
- Sartorius. (n.d.). Sterilizing Grade Filtration of High Concentrated Sugar Solutions. Application Note. [[Link](#)]

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Sources

- [1. carlroth.com:443 \[carlroth.com:443\]](#)
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